

2-Myristyldistearin CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Myristyldistearin

Cat. No.: B1219593

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An In-depth Technical Guide to 2-Myristyldistearin

This guide provides a comprehensive overview of the physicochemical properties of **2-Myristyldistearin**, tailored for researchers, scientists, and professionals in drug development.

Section 1: Core Properties of 2-Myristyldistearin

2-Myristyldistearin, a triacylglycerol containing myristic acid and stearic acid, is a molecule of interest in various research and development applications.^[1] This section summarizes its fundamental chemical identifiers and properties.

Quantitative Data Summary

For clarity and ease of comparison, the core quantitative data for **2-Myristyldistearin** are presented in the table below.

Property	Value
CAS Number	57396-99-3
Molecular Weight	835.37 g/mol
Molecular Formula	C ₅₃ H ₁₀₂ O ₆

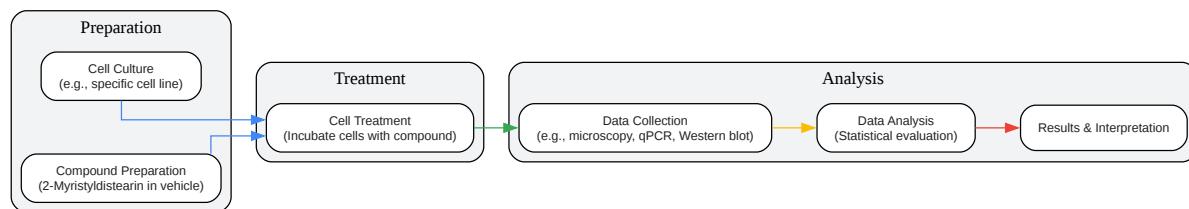
Data sourced from MedchemExpress.com^[1]

Further sections of this technical guide would typically include detailed experimental protocols and discussions of relevant signaling pathways. However, publicly available information on specific, detailed experimental methodologies and established signaling pathways directly involving **2-Myristyldistearin** is limited.

To illustrate the expected format for such a guide, the following sections provide a generalized experimental workflow and a hypothetical signaling pathway diagram, as requested.

Section 2: Generalized Experimental Workflow

The following diagram illustrates a general workflow for studying the effects of a lipid compound like **2-Myristyldistearin** in a cell-based assay.

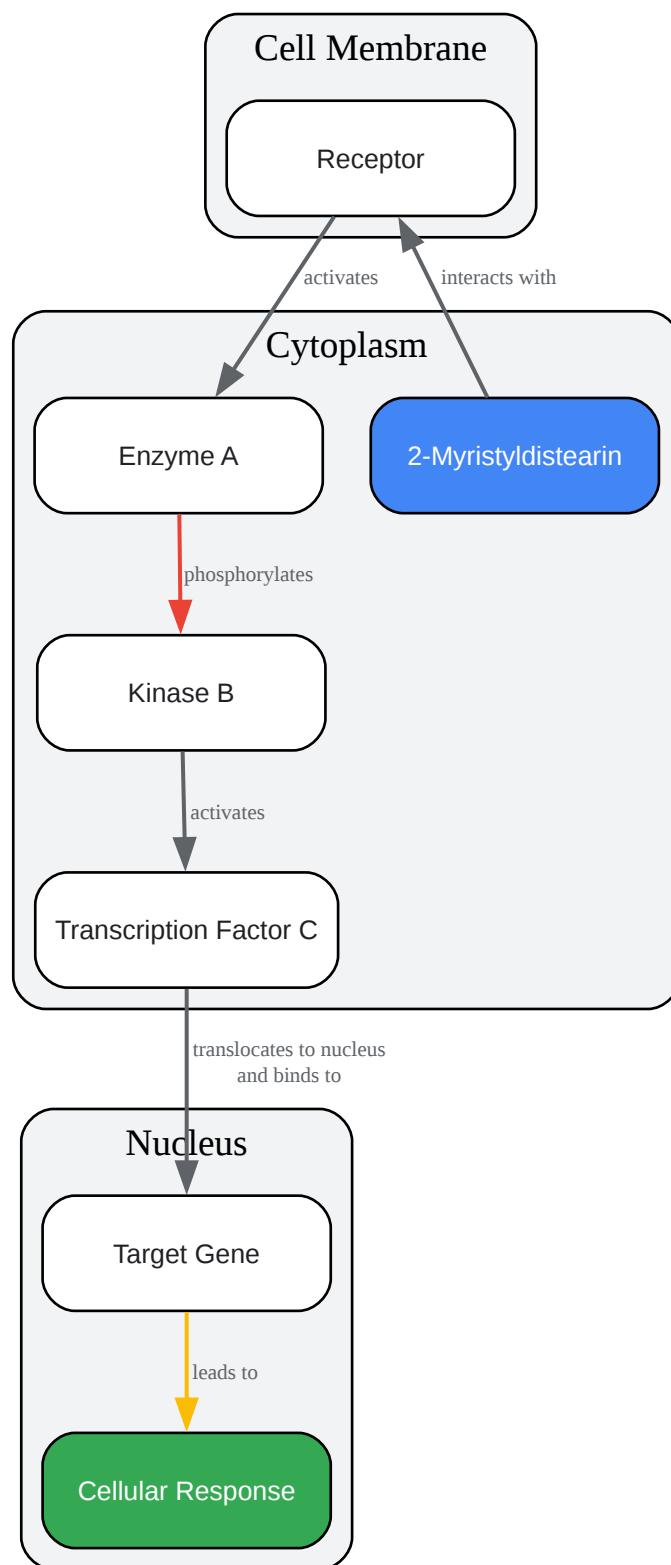


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Caption: A generalized workflow for in vitro analysis of **2-Myristyldistearin**.

Section 3: Hypothetical Signaling Pathway

This diagram represents a hypothetical signaling pathway that could be modulated by a lipid molecule. This is a generalized representation and not based on specific experimental data for **2-Myristyldistearin**.



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Caption: A hypothetical signaling cascade involving a lipid molecule.

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References

- 1. medchemexpress.com [medchemexpress.com]
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